

2-Hydroxynicotinonitrile molecular weight and formula

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Compound of Interest

Compound Name: 2-Hydroxynicotinonitrile

Cat. No.: B016790

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Technical Guide: 2-Hydroxynicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Hydroxynicotinonitrile**. Due to the limited availability of detailed experimental data specifically for this compound in the public domain, this guide also presents representative experimental protocols and potential areas of biological investigation based on structurally related molecules.

Core Compound Data

All quantitative data for **2-Hydroxynicotinonitrile** is summarized in the table below for clear and easy reference.

| Property | Value | Citation(s) |
|-------------------|-----------------------------------------------------------------------------------------------|-------------|
| Molecular Formula | C ₆ H ₄ N ₂ O | [1][2] |
| Molecular Weight | 120.11 g/mol | [1] |
| CAS Number | 95907-03-2 | [1][2] |
| Synonyms | 3-Cyano-2-hydroxypyridine, 3-Cyano-2(1H)-pyridinone, 2-Oxo-1,2-dihydropyridine-3-carbonitrile | [2] |

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Hydroxynicotinonitrile** are not readily available in peer-reviewed literature. However, the synthesis of structurally similar hydroxypyridine derivatives often involves the hydrolysis of a corresponding halo-pyridine or the diazotization of an aminopyridine followed by hydrolysis. Below is a representative protocol for the synthesis of a related compound, 2-hydroxy-nicotinic acid from 3-cyano-2-pyridone, which can serve as a methodological reference.

Representative Synthesis: 2-Hydroxy-nicotinic Acid from 3-Cyano-2-pyridone

This protocol details the hydrolysis of a cyanopyridone to a carboxylic acid, a common transformation for nitrile groups on a pyridine ring.

Materials:

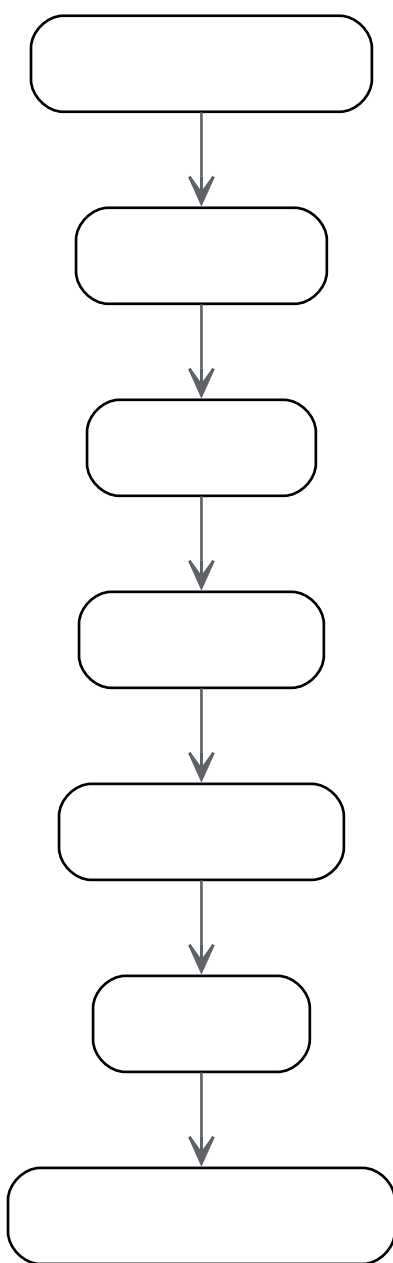
- 3-Cyano-2-pyridone
- 10N Hydrochloric acid
- Ice water

Procedure:

- A mixture of 48 g of 3-cyano-2-pyridone and 200 ml of 10N hydrochloric acid is refluxed for approximately 5 hours.[3]

- Following the reflux period, the reaction mixture is cooled to about 10-15°C and allowed to stand for several hours.[\[3\]](#)
- The resulting acidic suspension is filtered.[\[3\]](#)
- The collected precipitate is washed with ice water and then dried to yield 2-hydroxy-nicotinic acid.[\[3\]](#)

Logical Workflow for Representative Synthesis



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Caption: Workflow for the synthesis of 2-hydroxy-nicotinic acid.

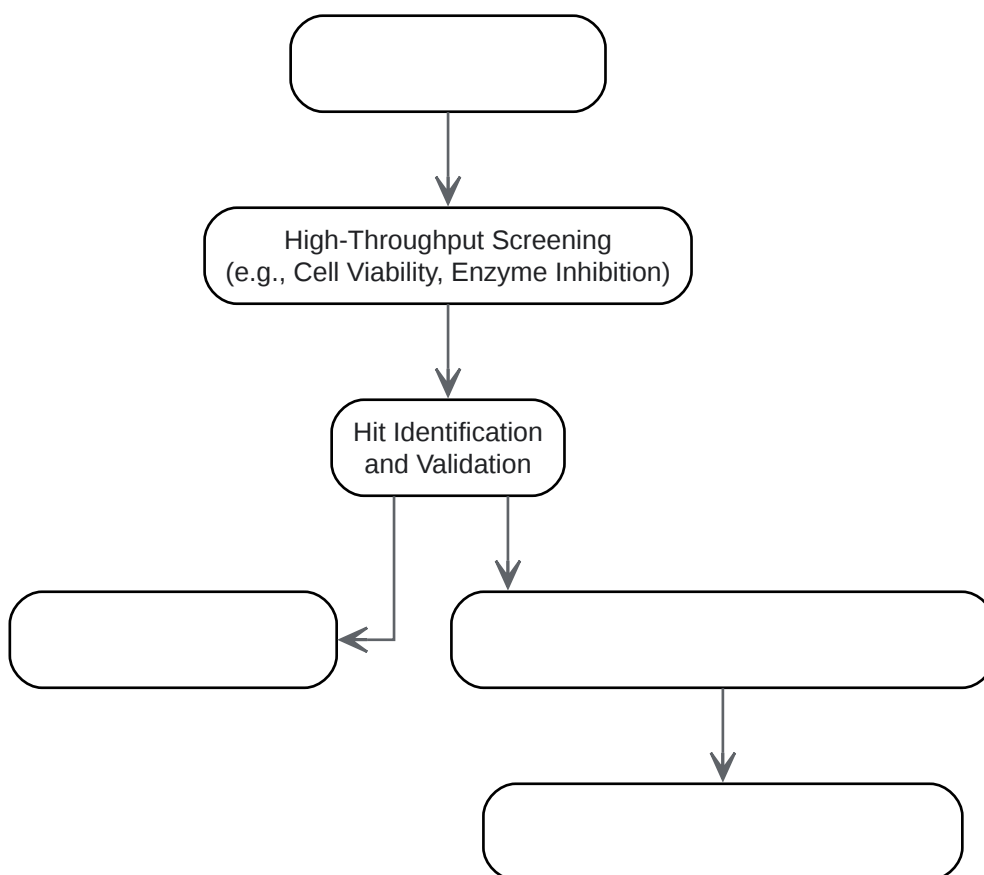
Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the scientific literature detailing the biological activity or the signaling pathways directly modulated by **2-Hydroxynicotinonitrile**.

For researchers interested in the potential biological relevance of this molecule, investigating activities associated with structurally similar compounds could be a valuable starting point. For instance, various substituted pyridine and nicotinonitrile derivatives have been explored for a range of bioactivities. The synthesis of 2-hydroxypyridine and quinoline compounds is noted for their utility as herbicide and pharmaceutical intermediates.^[4]

Given the absence of defined signaling pathways for **2-Hydroxynicotinonitrile**, a logical first step for investigation would be to perform broad-spectrum screening assays to identify potential cellular targets and biological effects. A possible workflow for such an investigation is outlined below.

Proposed Workflow for Biological Investigation



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Caption: A proposed workflow for the biological investigation of **2-Hydroxynicotinonitrile**.

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References

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